

# Physicochemical Properties of Potassium Isobutyrate: A Technical Guide

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## Compound of Interest

Compound Name: *potassium;2-methylpropanoate*

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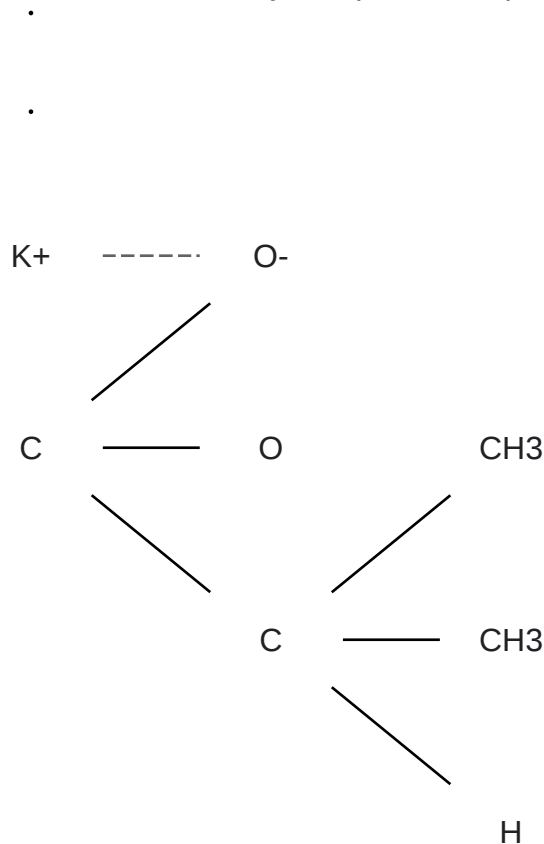
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of potassium isobutyrate. The information is presented to support research, development, and application of this compound in various scientific fields. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols are provided for key analytical procedures.

## Chemical Identity and Structure

Potassium isobutyrate, also known as potassium 2-methylpropanoate, is the potassium salt of isobutyric acid.<sup>[1][2][3]</sup> It is classified as a short-chain fatty acid salt.

Molecular Structure:

Potassium Isobutyrate (C<sub>4</sub>H<sub>7</sub>KO<sub>2</sub>)

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Caption: Chemical structure of potassium isobutyrate.

## Physicochemical Properties

The following tables summarize the key physicochemical properties of potassium isobutyrate and its parent acid, isobutyric acid.

Table 1: Physicochemical Properties of Potassium Isobutyrate

Property	Value	Reference
Molecular Formula	C4H7KO2	[1][2][3][4][5][6][7][8]
Molecular Weight	126.20 g/mol	[1][4][5][8][9][10][11]
Appearance	White to almost white crystalline powder, hygroscopic solid	[8][9][10][12]
Boiling Point	155 °C	[6][9][12]
Flash Point	58.2 °C	[4][6]
Solubility	Highly soluble in water.	[13]
Solid Phase Heat Capacity (Cp,solid)	166.95 J/mol·K (at 298.15 K)	[5]
Solid Phase Molar Entropy (S°solid,1 bar)	192.40 J/mol·K	[5]

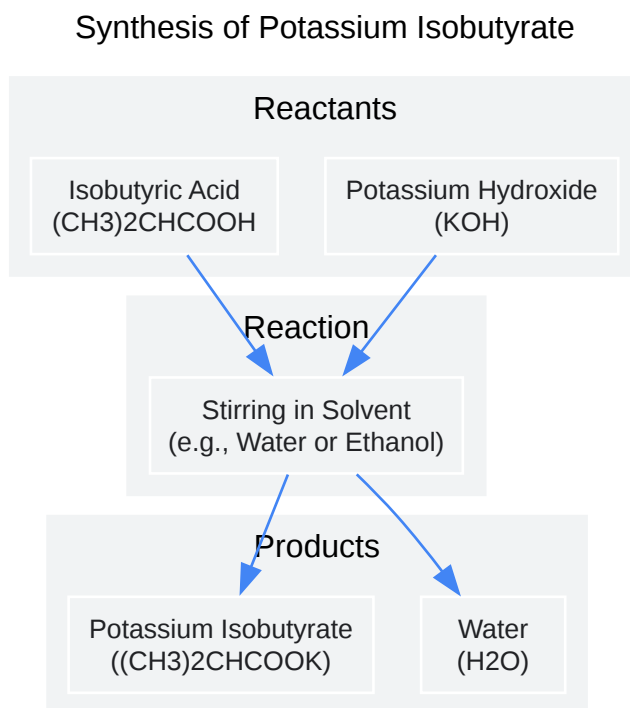
Table 2: Physicochemical Properties of Isobutyric Acid

Property	Value	Reference
Molecular Formula	C4H8O2	[14][15][16][17]
Molecular Weight	88.11 g/mol	[14][15]
Appearance	Colorless liquid with a slightly unpleasant odor	[14][15][17]
Melting Point	-47 °C	[14][16]
Boiling Point	153-155 °C	[14][16]
Density	0.95 g/mL at 25 °C	[14]
Solubility in Water	Approx. 210 g/L at 20 °C	[14]
pKa	4.84	[14][15][16]

## Experimental Protocols

### Synthesis of Potassium Isobutyrate

The most direct method for the synthesis of potassium isobutyrate is the neutralization of isobutyric acid with a potassium base, such as potassium hydroxide.[13]



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Caption: Workflow for the synthesis of potassium isobutyrate.

Detailed Protocol:

- **Dissolution:** Dissolve a known molar equivalent of isobutyric acid in a suitable solvent, such as distilled water or ethanol, in a reaction vessel.
- **Titration:** Slowly add a stoichiometric amount of potassium hydroxide solution to the isobutyric acid solution while stirring continuously. The reaction is exothermic, and cooling may be necessary to maintain a controlled temperature (e.g., 25–60°C).[13]

- **Neutralization:** Monitor the pH of the reaction mixture. The addition of potassium hydroxide is complete when a neutral pH is achieved.
- **Isolation:** The resulting potassium isobutyrate can be isolated by removing the solvent under reduced pressure using a rotary evaporator.
- **Drying:** The solid product should be dried under vacuum to remove any residual solvent and water.

## Determination of Melting Point

The melting point of a solid crystalline substance is a key indicator of its purity.

Protocol:

- **Sample Preparation:** A small amount of the dried potassium isobutyrate powder is packed into a capillary tube.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

## Determination of Aqueous Solubility

Protocol:

- **Equilibrium Method:** An excess amount of potassium isobutyrate is added to a known volume of distilled water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.

- **Quantification:** The concentration of potassium isobutyrate in the clear supernatant is determined using a suitable analytical method, such as gravimetric analysis (after evaporation of the solvent) or titration.

## Determination of pKa (of Isobutyric Acid)

The pKa of the conjugate acid is crucial for understanding the behavior of potassium isobutyrate in solution.

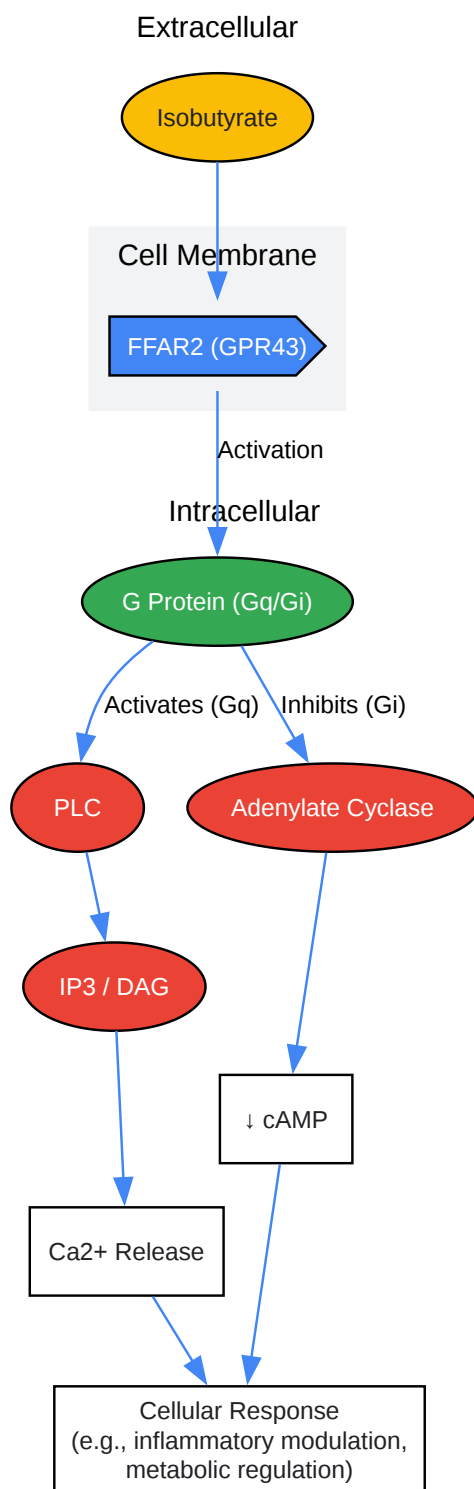
Protocol (Potentiometric Titration):

- **Sample Preparation:** A standard solution of isobutyric acid is prepared in water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH or KOH) while monitoring the pH with a calibrated pH meter.
- **Data Analysis:** A titration curve (pH vs. volume of titrant added) is plotted. The pH at the half-equivalence point (where half of the acid has been neutralized) is equal to the pKa of the acid.

## Biological Activity and Signaling

Isobutyric acid, the parent compound of potassium isobutyrate, is a short-chain fatty acid that can act as an agonist for the free fatty acid receptor 2 (FFAR2), also known as GPR43.<sup>[14]</sup> This G protein-coupled receptor is involved in various metabolic and inflammatory processes.

## Generalized FFAR2 Signaling Pathway

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Caption: Generalized signaling pathway of FFAR2 activation by isobutyrate.

## Safety and Handling

Potassium isobutyrate is generally considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It is described as causing skin and serious eye irritation, and may cause respiratory irritation.<sup>[18]</sup> It is a hygroscopic solid and should be stored in a dry, well-ventilated place.<sup>[9][10][12]</sup> For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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